

An In-depth Technical Guide to 3-Bromo-7-Nitroindazole

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Compound of Interest

Compound Name: 3-Bromo-7-Nitroindazole

Cat. No.: B043493

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and biological properties of **3-Bromo-7-Nitroindazole**, a potent and selective inhibitor of neuronal nitric oxide synthase (nNOS). This document consolidates essential data on its physical and chemical characteristics, spectral properties, and biological activity. Detailed experimental protocols, where available in the public domain, are presented to support researchers in their laboratory work. Furthermore, this guide visualizes key concepts through diagrams to facilitate a deeper understanding of its mechanism of action and experimental applications.

Chemical and Physical Properties

3-Bromo-7-Nitroindazole is a heterocyclic small molecule with the chemical formula $C_7H_4BrN_3O_2$.^{[1][2][3]} It is characterized as a yellow crystalline solid.^{[4][5]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **3-Bromo-7-Nitroindazole**

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₄ BrN ₃ O ₂	[1][2][3]
Molecular Weight	242.03 g/mol	[2][3]
CAS Number	74209-34-0	[2]
Appearance	Yellow Crystalline Solid	[4][5]
Melting Point	183.0 - 190.0 °C	[5]
Solubility	Insoluble in H ₂ O	[6]
≥10 mg/mL in Ethanol	[6]	
≥45.1 mg/mL in DMSO	[6]	
Soluble to 50 mM in Ethanol		
Soluble to 100 mM in DMSO		
Storage	Desiccate at +4°C	
Store at -20°C (long-term)	[6]	

Spectral Data

Detailed experimental spectral data for **3-Bromo-7-Nitroindazole** is not widely available in peer-reviewed literature. However, predicted spectral information can provide valuable insights for characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted ¹H and ¹³C NMR data are available, though experimental verification is recommended.[7] The electronegative nitro and bromo groups, along with the aromatic ring system, will influence the chemical shifts of the protons and carbons.

Infrared (IR) Spectroscopy

The IR spectrum of **3-Bromo-7-Nitroindazole** is expected to show characteristic peaks for the N-H stretching of the indazole ring, C-H stretching of the aromatic ring, C=C and C=N

stretching vibrations within the fused ring system, and strong asymmetric and symmetric stretching bands for the nitro (NO₂) group.

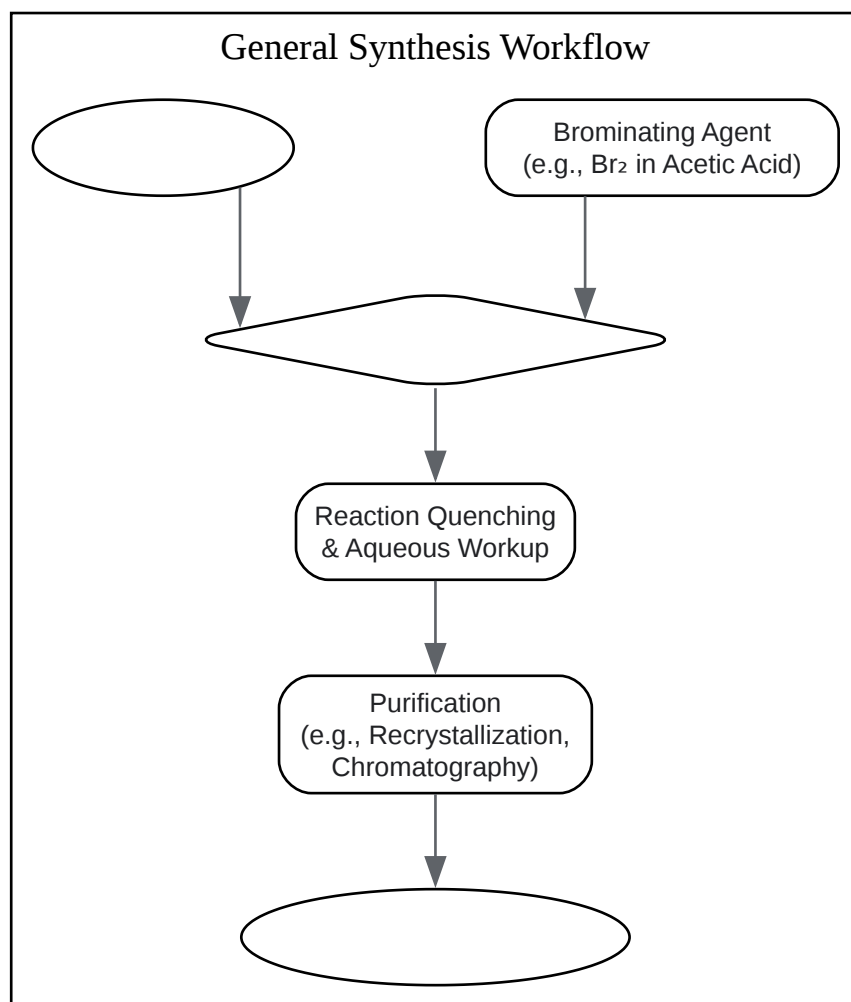
Mass Spectrometry (MS)

The mass spectrum of **3-Bromo-7-Nitroindazole** would show a molecular ion peak corresponding to its molecular weight. Due to the presence of bromine, a characteristic isotopic pattern (M and M+2 peaks in approximately a 1:1 ratio) would be observed.[8] Fragmentation patterns would likely involve the loss of the nitro group (NO₂) and potentially the bromine atom.

Synthesis

A detailed, publicly available experimental protocol for the synthesis of **3-Bromo-7-Nitroindazole** is not explicitly described in the searched literature. However, a plausible synthetic route can be inferred from the synthesis of similar compounds, such as 3-bromo-4-nitro-1H-indazole.[9] The general approach involves the bromination of a nitroindazole precursor.

A representative, though not specific, synthetic workflow is depicted below. This should be considered a general guideline and would require optimization for the synthesis of **3-Bromo-7-Nitroindazole**.



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Caption: Generalized synthetic workflow for the preparation of **3-Bromo-7-Nitroindazole**.

Biological Activity and Mechanism of Action

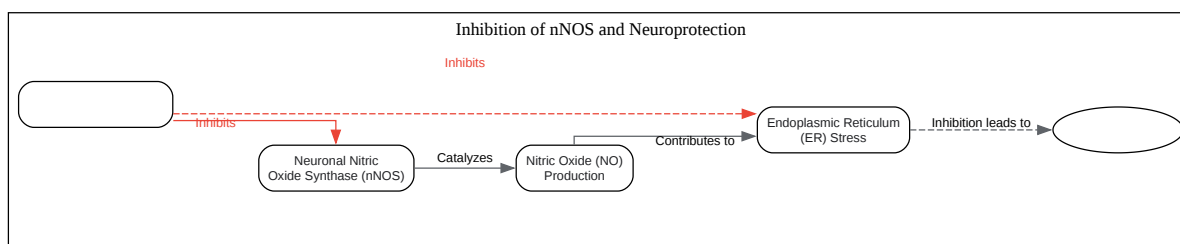
3-Bromo-7-Nitroindazole is a well-established inhibitor of nitric oxide synthase (NOS), with a notable selectivity for the neuronal isoform (nNOS).[3][4] It is more potent than the parent compound, 7-nitroindazole.[4]

Table 2: Inhibitory Activity of **3-Bromo-7-Nitroindazole** against NOS Isoforms

NOS Isoform	IC ₅₀ (μM)	Reference(s)
Rat nNOS	0.17	[10]
Bovine eNOS	0.86	[10]
Rat iNOS	0.29	[10]

The mechanism of action involves the inhibition of nitric oxide (NO) synthesis. NO is a crucial signaling molecule in the central nervous system, and its dysregulation is implicated in various neurological disorders. By inhibiting nNOS, **3-Bromo-7-Nitroindazole** can modulate NO levels and exert neuroprotective effects.

One of the key signaling pathways affected by **3-Bromo-7-Nitroindazole** is the endoplasmic reticulum (ER) stress pathway. In conditions such as diabetic stroke, it has been shown to attenuate brain ischemic injury by inhibiting this pathway.[11]



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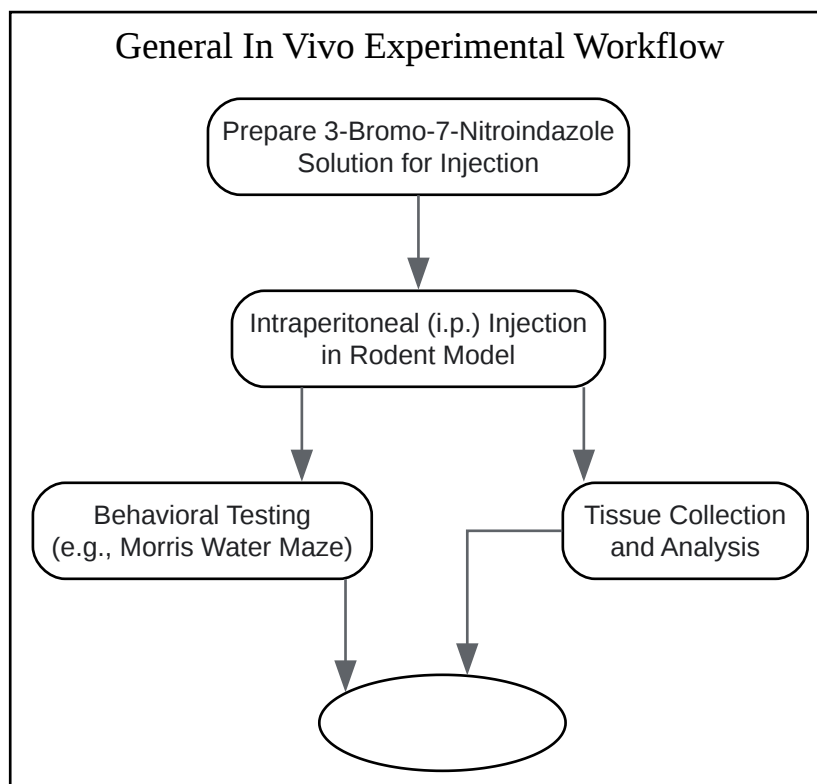
Caption: Simplified signaling pathway of **3-Bromo-7-Nitroindazole**'s neuroprotective effects.

Experimental Protocols

In Vivo Administration in Rodent Models

For studies investigating the effects on spatial learning and memory in rats, **3-Bromo-7-Nitroindazole** has been administered via intraperitoneal (i.p.) injection at a dosage of 20 mg/kg/day for 5 days.[12] In diabetic stroke models, a dosage of 30 mg/kg (i.p.) has been shown to be effective in reducing cerebral infarct and edema.[11]

Workflow for In Vivo Experimentation:



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Caption: A general workflow for in vivo studies using **3-Bromo-7-Nitroindazole**.

Reactivity and Stability

3-Bromo-7-Nitroindazole should be stored in a dry, dark place at -20°C for long-term stability.[3] For short-term storage, it can be kept desiccated at +4°C. The compound is stable for at least four years under appropriate storage conditions.[1]

Nitroaromatic compounds are generally stable but can be susceptible to reduction of the nitro group. The electron-withdrawing nature of the nitro and bromo substituents deactivates the

aromatic ring towards electrophilic substitution but may make it susceptible to nucleophilic aromatic substitution under certain conditions.

Safety and Handling

Standard laboratory safety precautions should be taken when handling **3-Bromo-7-Nitroindazole**. This includes wearing personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

3-Bromo-7-Nitroindazole is a valuable research tool for investigating the role of neuronal nitric oxide synthase in various physiological and pathological processes. Its potency and selectivity make it a key compound in neuroscience and drug development research. This guide provides a foundational understanding of its chemical properties and biological activities to aid researchers in their scientific endeavors. Further investigation is warranted to fully elucidate its spectral characteristics and to develop a standardized, publicly available synthesis protocol.

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References

- 1. 3-Bromo-7-nitroindazole | nNOS | Tocris Bioscience [tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. xcessbio.com [xcessbio.com]
- 4. 7-Nitroindazole - Wikipedia [en.wikipedia.org]
- 5. CN103570624A - Synthesis process of 3-bromo-5-nitro-1H-indazole - Google Patents [patents.google.com]
- 6. apps.dtic.mil [apps.dtic.mil]

- 7. go.drugbank.com [go.drugbank.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. 3-BROMO-4-NITRO (1H)INDAZOLE synthesis - chemicalbook [chemicalbook.com]
- 10. Page loading... [wap.guidechem.com]
- 11. A Suitable Functionalization of Nitroindazoles with Triazolyl and Pyrazolyl Moieties via Cycloaddition Reactions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. The effect of a selective neuronal nitric oxide synthase inhibitor 3-bromo 7-nitroindazole on spatial learning and memory in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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